

Technical Guide: Violamine R (Acid Violet 9) – Safety, Handling, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Violamine R (disodium)

CAS No.: 6834-97-5

Cat. No.: B3056021

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Executive Summary & Chemical Architecture

Violamine R (C.I. 45190), commonly known as Acid Violet 9, is a xanthene-derived dye utilized primarily in histology for collagen staining and in the textile industry for protein fibers (wool, silk). While often classified as "non-hazardous" under strict GHS criteria by some vendors, its bioactive nature as a biological stain and its physical properties as a fine powder necessitate a rigorous safety framework.

This guide moves beyond the standard Material Safety Data Sheet (MSDS) to provide a "Prudent Practices" approach for researchers handling Violamine R Disodium Salt.

Chemical Identity Matrix

Parameter	Specification
Chemical Name	Violamine R (Acid Violet 9)
CAS Number	6252-76-2
Synonyms	Fast Acid Violet A2R, Acid Violet 45190, Sodium 2-[3-(2-methylanilino)-6-(2-methyl-4-sulfonatoanilino)xanthen-9-yl]benzoate
Molecular Formula	C ₃₄ H ₂₅ N ₂ NaO ₆ S (Typical commercial salt form)
Molecular Weight	~612.63 g/mol
Solubility	Soluble in Water (Purple), Ethanol (Red-Violet), Acetone
Physical State	Dark Red-Violet to Brown Powder

Toxicological Profile & Risk Assessment

The "Non-Hazardous" Paradox

Many commercial SDS (Safety Data Sheets) for Violamine R list it as "Not a hazardous substance or mixture" according to GHS/OSHA standards [1, 3]. However, this classification often stems from a lack of acute toxicity data rather than proven safety.

Scientist-to-Scientist Warning: As a xanthene dye, Violamine R shares structural motifs with Rhodamine B, a known irritant. In a research setting, we treat all bioactive dyes as potential irritants and aquatic toxins.

Critical Hazards (Prudent Practice)

- **Inhalation (High Risk):** The primary risk is mechanical irritation of the respiratory tract due to fine dust generation during weighing.
- **Skin/Eye Contact (Moderate Risk):** Strong staining capability means it readily binds to biological tissue (proteins in skin/eyes), potentially causing contact dermatitis or persistent coloration.

- Aquatic Toxicity: Xanthene dyes can persist in water bodies and block sunlight, affecting aquatic flora.

Risk Management Logic (DOT Visualization)



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Figure 1: Risk Assessment Workflow. Note that the absence of GHS warnings triggers an escalation to "Prudent Practice" protocols rather than relaxation.

Operational Safety & Handling Protocols

Engineering Controls

- Primary Barrier: All weighing of dry powder must occur inside a chemical fume hood or a powder containment balance enclosure.
- Ventilation: Ensure face velocity is >100 fpm (0.5 m/s).

Personal Protective Equipment (PPE) Selection

- Gloves: Use Nitrile (0.11 mm minimum thickness). Latex is discouraged due to potential allergenicity and variable permeability to organic dye solvents (like ethanol).
- Respiratory: If weighing outside a hood (not recommended), use a P95 or N95 particulate respirator.
- Eye Protection: ANSI Z87.1 Chemical Splash Goggles. Safety glasses are insufficient if fine dust is airborne.

Protocol: Safe Stock Solution Preparation (1% w/v)

Rationale: Preparing a liquid stock eliminates the dust hazard for future experiments.

- Setup: Place analytical balance inside the fume hood. Pre-weigh a 100mL amber glass bottle.
- Weighing: Transfer 1.0 g of Violamine R powder into the bottle. Use an anti-static gun if powder is "fly-away."
- Solubilization:
 - Add 50 mL of deionized water (or Ethanol if required for specific histology).
 - Note: Add solvent slowly down the side of the vessel to prevent puffing.
- Mixing: Cap tightly and vortex or use a magnetic stir bar for 15 minutes.
- Dilution: Top up to 100 mL mark.
- Labeling: Label with "Violamine R 1% Stock," Date, and "Caution: Dye/Irritant."

Emergency Response & Environmental Fate

Spill Management

Dye spills are visually dramatic and can cause panic. Follow this logic:

- Dry Spill: Do NOT sweep (creates dust). Use a HEPA vacuum or wet paper towels to wipe up.
- Wet Spill: Absorb with vermiculite or absorbent pads.
- Decontamination: Clean surface with 10% bleach or ethanol followed by water. The dye is acid-sensitive; weak acids may alter solubility/color but won't neutralize toxicity.

Disposal[3]

- Do not pour down the drain. Even if "non-hazardous," visible dyes in wastewater trigger regulatory fines.
- Solid/Liquid Waste: Collect in "Non-Halogenated Organic Waste" or "Chemical Waste" containers for incineration.

Experimental Application: Histological Staining

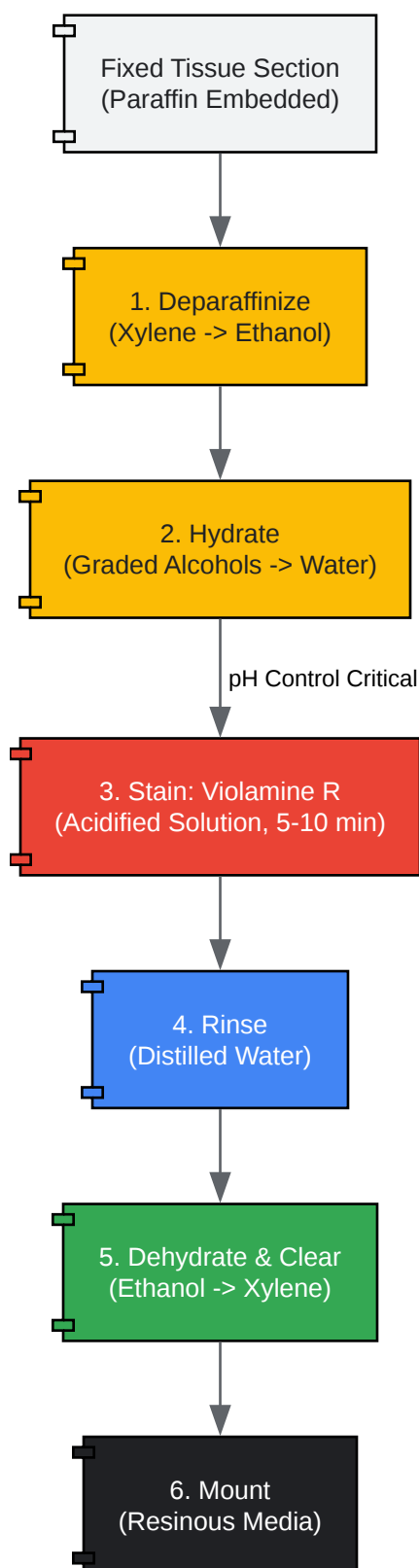
Violamine R is historically used for staining collagen and connective tissue. Below is a generalized workflow for research applications.

Staining Mechanism

Violamine R is an acid dye (anionic). It binds electrostatically to cationic groups (amines) on proteins under acidic conditions.

- Target: Cytoplasm, collagen (red/violet).
- Nuclei: Usually counterstained with a basic dye (e.g., Hematoxylin).

Workflow Visualization (DOT)



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Figure 2: Standard Histological Staining Workflow utilizing Violamine R.

Storage & Stability

- **Hygroscopic Nature:** Store in a desiccator if possible. Moisture causes clumping and alters weighing accuracy.
- **Light Sensitivity:** Store in amber glass or opaque containers. Xanthene dyes can photobleach over time.
- **Shelf Life:** 2 years if kept dry and dark. Re-validate performance (staining intensity) annually.

References

- PubChem. (n.d.). Acid Violet 9 (Compound Summary).[1] National Library of Medicine. Retrieved March 1, 2026, from [[Link](#)]

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Sources

- [1. Violamine R | CAS 6252-76-2 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
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